

Amooracetal: A Technical Guide on its Discovery and Origin

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Compound of Interest

Compound Name: Amooracetal

Cat. No.: B564674

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Abstract

Amooracetal is a naturally occurring triterpenoid of the tirucallane type. This document provides a comprehensive overview of the available technical information regarding its discovery and origin. **Amooracetal** has been identified as 21,23:24,25-Diepoxy-21,23-dimethoxytirucall-7-en-3-one and is isolated from the plant *Aphanamixis grandifolia*. While the primary scientific literature detailing its initial isolation and complete spectroscopic characterization is not readily available in public databases, this guide synthesizes the existing data from chemical supplier databases and related studies on similar compounds from the same genus. This document is intended to serve as a foundational resource for researchers interested in the potential therapeutic applications of this natural product.

Introduction

Natural products continue to be a vital source of novel chemical entities for drug discovery. The Meliaceae family of plants, in particular, is a rich reservoir of structurally diverse and biologically active terpenoids. Within this family, the genus *Aphanamixis* has yielded numerous tirucallane-type triterpenoids, a class of compounds that has demonstrated a range of pharmacological activities, including cytotoxic and anti-inflammatory effects. **Amooracetal** (CAS No. 1351617-73-6) is one such triterpenoid isolated from *Aphanamixis grandifolia*.^{[1][2]} This guide aims to consolidate the known information on its discovery and natural source, providing a technical foundation for further research and development.

Discovery and Origin

Natural Source

Amooracetal is a phytochemical isolated from the herbs of *Aphanamixis grandifolia*.^{[1][2]} This plant species belongs to the Meliaceae family and is a known source of various bioactive terpenoids. The isolation of **amooracetal** underscores the rich chemical diversity of the *Aphanamixis* genus, which is a promising source for the discovery of new natural products.

Chemical Structure and Properties

Based on the information from chemical databases, the systematic name for **amooracetal** is 21,23:24,25-Diepoxy-21,23-dimethoxytirucall-7-en-3-one.^{[3][4]}

Table 1: Chemical and Physical Properties of **Amooracetal**

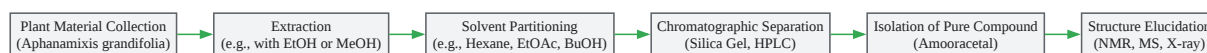
| Property | Value | Source |
|-------------------|--|----------------------|
| CAS Number | 1351617-73-6 | ^{[2][3][4]} |
| Molecular Formula | C ₃₂ H ₅₀ O ₅ | ^[2] |
| Molecular Weight | 514.7 g/mol | ^[2] |
| Class | Triterpenoid (Tirucallane-type) | ^[5] |

Experimental Protocols (General Methodology)

While the specific experimental protocol for the isolation and purification of **amooracetal** is not detailed in the currently available literature, a general methodology can be inferred from studies on other tirucallane triterpenoids isolated from *Aphanamixis* and related genera. The following represents a plausible workflow for the discovery and characterization of **amooracetal**.

General Experimental Workflow

The process of discovering and characterizing a novel natural product like **amooracetal** typically follows a structured sequence of steps, from the collection of the plant material to the final elucidation of its chemical structure.



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Caption: Generalized workflow for the isolation and identification of **amooracetal**.

Extraction and Isolation

- **Plant Material Preparation:** The herbs of *Aphanamixis grandifolia* are collected, dried, and pulverized to increase the surface area for extraction.
- **Extraction:** The powdered plant material is typically extracted with a polar solvent such as ethanol or methanol at room temperature for an extended period. This process is often repeated to ensure exhaustive extraction of the secondary metabolites.
- **Solvent Partitioning:** The crude extract is then concentrated under reduced pressure and subjected to liquid-liquid partitioning with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Triterpenoids like **amooracetal** are often found in the less polar fractions.
- **Chromatography:** The fractions are then subjected to various chromatographic techniques for further separation. This may include:
 - **Column Chromatography:** Using silica gel or other stationary phases with a gradient of solvents.
 - **High-Performance Liquid Chromatography (HPLC):** Often used as a final purification step to obtain the pure compound.

Structure Elucidation

The determination of the chemical structure of an isolated compound like **amooracetal** relies on a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for elucidating the carbon skeleton and the relative stereochemistry of the molecule.
- X-ray Crystallography: If a suitable crystal can be obtained, this technique provides unambiguous determination of the absolute stereochemistry.

Potential Biological Activity and Signaling Pathways (Inferred)

While no specific biological activity has been reported for **amooracetal** in the reviewed literature, related tirucallane-type triterpenoids isolated from the *Amoora* and *Aphanamixis* genera have demonstrated notable cytotoxic and anti-inflammatory properties.[\[5\]](#)

Cytotoxic Activity

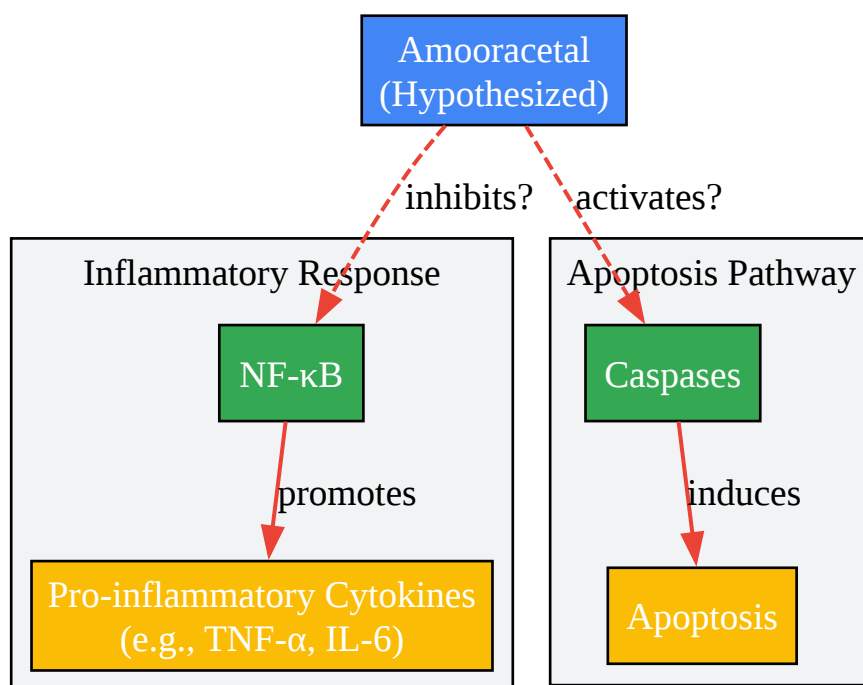
Tirucallane derivatives from *Amoora dasyclada* have shown significant cytotoxic activity against the human cancer cell line HepG2, with IC_{50} values in the micromolar range.[\[5\]](#) This suggests that **amooracetal** could also possess cytotoxic properties, making it a candidate for further investigation in oncology.

Anti-inflammatory Activity

Extracts from plants of the *Amoora* genus have been shown to possess anti-inflammatory activity.[\[6\]](#) The mechanism of action for many anti-inflammatory natural products involves the modulation of key signaling pathways.

Potential Signaling Pathway Interactions

Many natural products exert their effects by modulating cellular signaling pathways. For anti-inflammatory and cytotoxic agents, common targets include pathways that regulate cell proliferation, apoptosis, and the inflammatory response.



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